

Discovery of Amantanium Bromide and its origins

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Compound of Interest		
Compound Name:	Amantanium Bromide	
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Amantanium Bromide: A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

Abstract

Amantanium Bromide is a quaternary ammonium compound with antiseptic properties. This document provides a comprehensive overview of its origins, chemical identity, and known characteristics. While specific experimental data on its synthesis and antimicrobial efficacy are not extensively available in publicly accessible literature, this whitepaper consolidates the existing information and provides a framework for understanding its potential applications based on the broader class of adamantane-containing quaternary ammonium salts.

Introduction and Origins

Amantanium Bromide is the International Nonproprietary Name (INN) for the chemical compound Decyl(2-hydroxyethyl)dimethylammonium bromide 1-adamantanecarboxylate[1]. The INN system was established by the World Health Organization (WHO) to provide a unique and universally recognized name for pharmaceutical substances. The name "Amantanium Bromide" was proposed in Proposed INN List 39 and recommended in Recommended INN List 18 in 1978[2]. This places its formal recognition within the late 1970s, a period of active research into novel antimicrobial agents.



The structure of **Amantanium Bromide** incorporates an adamantane moiety, a bulky, lipophilic cage-like hydrocarbon. The inclusion of adamantane in drug molecules is a common strategy in medicinal chemistry to enhance lipophilicity, which can influence a compound's absorption, distribution, metabolism, and excretion (ADME) properties, as well as its interaction with biological targets.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Amantanium Bromide** is presented in Table 1.

Property	Value	Reference
Chemical Name	Decyl(2- hydroxyethyl)dimethylammoniu m bromide 1- adamantanecarboxylate	[1]
CAS Number	58158-77-3	[1]
Molecular Formula	C25H46BrNO2	[3]
Molecular Weight	472.55 g/mol	_
Synonyms	Amantol, CR-898	_
Chemical Class	Quaternary Ammonium Compound	_
Therapeutic Use	Antiseptic/Disinfectant	

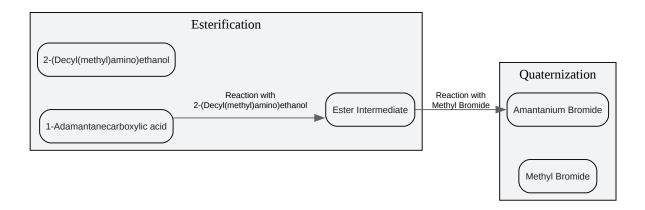
Synthesis

A detailed, specific experimental protocol for the synthesis of **Amantanium Bromide** is not readily available in the reviewed literature. However, based on its chemical structure, a plausible synthetic route can be inferred. The synthesis of adamantane-containing quaternary ammonium surfactants has been described in the literature and generally involves a multi-step process.

A potential synthetic workflow is outlined below.



General Experimental Workflow for Synthesis



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Caption: A plausible two-step synthesis of **Amantanium Bromide**.

Step 1: Esterification. 1-Adamantanecarboxylic acid would likely be reacted with a suitable amino alcohol, such as 2-(decyl(methyl)amino)ethanol, to form the corresponding ester intermediate. This reaction is typically carried out in the presence of an acid catalyst and may require elevated temperatures and removal of water to drive the reaction to completion.

Step 2: Quaternization. The resulting tertiary amine ester would then be quaternized by reaction with an alkylating agent, in this case, methyl bromide. This reaction would introduce a second methyl group to the nitrogen atom, resulting in the formation of the quaternary ammonium salt, **Amantanium Bromide**. The reaction is typically performed in a suitable solvent.

Antimicrobial Activity and Mechanism of Action

Amantanium Bromide is classified as an antiseptic and disinfectant. While specific quantitative data on its antimicrobial activity (e.g., Minimum Inhibitory Concentrations - MICs) are not available in the public domain, the general mechanism of action for quaternary ammonium compounds is well-established.

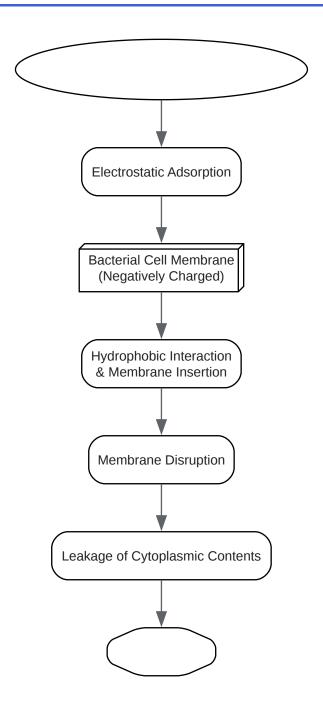


General Mechanism of Action

Quaternary ammonium compounds are cationic surfactants that exert their antimicrobial effect primarily through the disruption of microbial cell membranes. The positively charged nitrogen atom is attracted to the negatively charged components of the microbial cell surface. The long alkyl chain (in this case, the decyl group) and the lipophilic adamantane moiety facilitate the insertion of the molecule into the lipid bilayer of the cell membrane. This insertion disrupts the membrane's structural integrity, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death.

The proposed mechanism of action is depicted in the following diagram.





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Caption: Proposed mechanism of antimicrobial action for **Amantanium Bromide**.

Data Presentation

Due to the absence of specific quantitative data for **Amantanium Bromide** in the available literature, a comparative data table cannot be provided. Research on other adamantane-containing quaternary ammonium compounds has demonstrated antimicrobial activity against a



range of bacteria and fungi, but direct extrapolation of these values to **Amantanium Bromide** would be speculative.

Conclusion

Amantanium Bromide is a formally recognized pharmaceutical substance with a chemical structure designed to possess antiseptic properties. Its origins as an International Nonproprietary Name suggest a background in pharmaceutical research and development. While the detailed experimental protocols for its synthesis and comprehensive quantitative data on its antimicrobial efficacy are not widely published, its classification as a quaternary ammonium compound containing an adamantane moiety provides a strong theoretical basis for its function as a membrane-disrupting antimicrobial agent. Further research would be necessary to fully elucidate its specific activity spectrum, potency, and potential therapeutic applications.

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